

# Tetrabutylammonium cyanide molecular weight and formula

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## Compound of Interest

Compound Name: *Tetrabutylammonium cyanide*

Cat. No.: *B079372*

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An In-depth Technical Guide to **Tetrabutylammonium Cyanide** for Researchers and Scientists

This technical guide provides comprehensive information on the properties, synthesis, and applications of **tetrabutylammonium cyanide**, a versatile reagent in organic synthesis. The content is tailored for researchers, scientists, and professionals in drug development who utilize cyanide chemistry in their work.

## Core Properties of Tetrabutylammonium Cyanide

**Tetrabutylammonium cyanide** is a quaternary ammonium salt that serves as a readily soluble and reactive source of cyanide ions in organic solvents. Its physical and chemical properties are summarized below.

Property	Data	Reference(s)
Molecular Formula	C <sub>17</sub> H <sub>36</sub> N <sub>2</sub>	[1][2][3]
Linear Formula	(CH <sub>3</sub> CH <sub>2</sub> CH <sub>2</sub> CH <sub>2</sub> ) <sub>4</sub> N(CN)	[4][5][6]
Molecular Weight	268.48 g/mol	[1][2][5][6]
CAS Number	10442-39-4	[1][2][7]
Appearance	White to off-white or slightly beige crystalline solid	[3][8]
Melting Point	89-92 °C	[5][6]
Solubility	Soluble in polar organic solvents like acetone, ethanol, and methanol	[8][9]

## Experimental Protocols

Detailed methodologies for the synthesis of **tetrabutylammonium cyanide** and its application in nucleophilic substitution reactions are presented below.

### Protocol 1: Synthesis of Tetrabutylammonium Cyanide via Ion Exchange

This protocol describes a general and efficient method for preparing **tetrabutylammonium cyanide** from the corresponding bromide salt using a strongly basic ion exchange resin. This method avoids the handling of highly toxic and hygroscopic starting materials.[9]

Materials:

- Tetrabutylammonium bromide
- Strongly basic anion exchange resin (e.g., Amberlite IRA-400)
- Sodium cyanide (NaCN)
- Anhydrous methanol

- Ethyl acetate
- Phosphorus pentoxide ( $P_2O_5$ )
- Glass chromatography column (10 x 70 cm)
- Rotary evaporator

#### Methodology:

- Resin Preparation and Activation:
  - Pack the glass column with the anion exchange resin.
  - To convert the resin to the cyanide form, pass a solution of sodium cyanide (1.5 kg in 12 liters of 50% aqueous methanol) through the column.
  - Wash the resin thoroughly with anhydrous methanol (approx. 15 liters) to remove residual water and sodium bromide.<sup>[9]</sup>
- Ion Exchange:
  - Dissolve tetrabutylammonium bromide (e.g., 202.5 g, 0.63 mole) in one liter of anhydrous methanol.<sup>[9]</sup>
  - Apply the solution to the top of the cyanide-form resin column.
  - Elute the column with anhydrous methanol, collecting the eluent. Continue elution until approximately 5 liters of eluent has been collected.<sup>[9]</sup>
- Isolation and Purification:
  - Concentrate the collected eluent on a rotary evaporator to obtain a white solid.
  - Recrystallize the solid twice from ethyl acetate. For the scale mentioned, use approximately 1 liter of ethyl acetate and induce crystallization by cooling with dry ice.<sup>[9]</sup>

- Dry the purified **tetrabutylammonium cyanide** crystals under vacuum over phosphorus pentoxide.[9]

## Protocol 2: General Procedure for Cyanation of Alkyl Halides

**Tetrabutylammonium cyanide** is an effective nucleophilic cyanide source for the synthesis of nitriles from alkyl halides via  $S_N2$  reactions.[1] Its solubility in common organic solvents facilitates homogeneous reaction conditions, often leading to higher yields and faster reaction rates compared to inorganic cyanides like NaCN or KCN.[1] It is particularly useful in phase-transfer catalysis (PTC) where it transports the cyanide anion from an aqueous or solid phase into an organic phase to react with the alkyl halide.

### Materials:

- Alkyl halide (e.g., 1-bromooctane)
- **Tetrabutylammonium cyanide** (or generated in situ using a phase-transfer catalyst like tetrabutylammonium bromide and NaCN)
- Aprotic polar solvent (e.g., acetonitrile, DMF) or a biphasic system (e.g., toluene/water)
- Inert atmosphere (e.g., Nitrogen or Argon)

### Methodology:

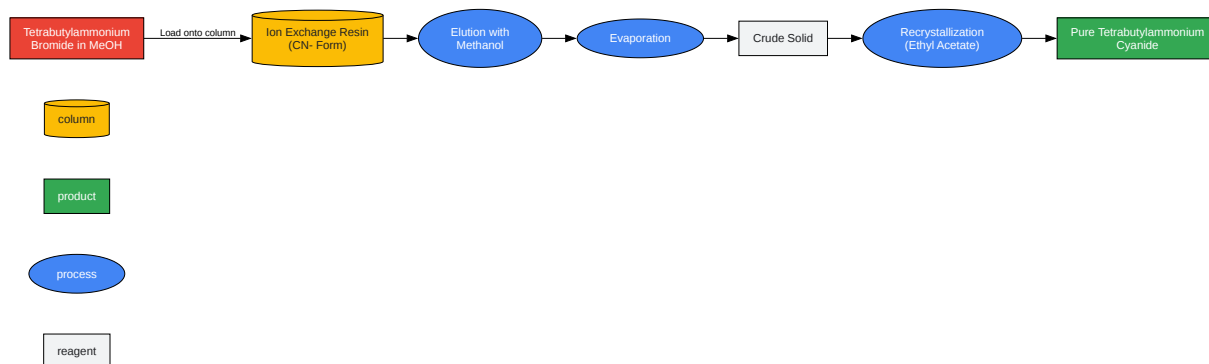
- Reaction Setup:
  - In a round-bottom flask equipped with a magnetic stirrer and reflux condenser, dissolve the alkyl halide in the chosen organic solvent under an inert atmosphere.
  - Add **tetrabutylammonium cyanide** to the solution. If using a PTC system, add the alkyl halide to the organic solvent, the cyanide salt (e.g., NaCN) to the aqueous phase, and a catalytic amount of a tetrabutylammonium salt (e.g., bromide or chloride).
- Reaction Execution:

- Stir the mixture vigorously. Heat the reaction mixture to an appropriate temperature (e.g., 50-100 °C) to facilitate the substitution reaction.
- Monitor the reaction progress using a suitable analytical technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Work-up and Isolation:
  - Upon completion, cool the reaction mixture to room temperature.
  - If a biphasic system was used, separate the organic layer. If a homogeneous system was used, dilute the mixture with a non-polar solvent (e.g., diethyl ether) and wash with water to remove unreacted cyanide and the ammonium salt.
  - Dry the organic layer over an anhydrous drying agent (e.g.,  $\text{MgSO}_4$  or  $\text{Na}_2\text{SO}_4$ ).
  - Filter off the drying agent and concentrate the solvent in vacuo using a rotary evaporator.
  - Purify the resulting crude nitrile product by an appropriate method, such as distillation or column chromatography.

Safety Note: All manipulations involving cyanide salts must be performed in a well-ventilated fume hood.<sup>[10]</sup> Contact with acids will liberate highly toxic hydrogen cyanide gas.<sup>[4][7]</sup> Always wear appropriate personal protective equipment (PPE), including gloves and safety glasses.<sup>[11]</sup>

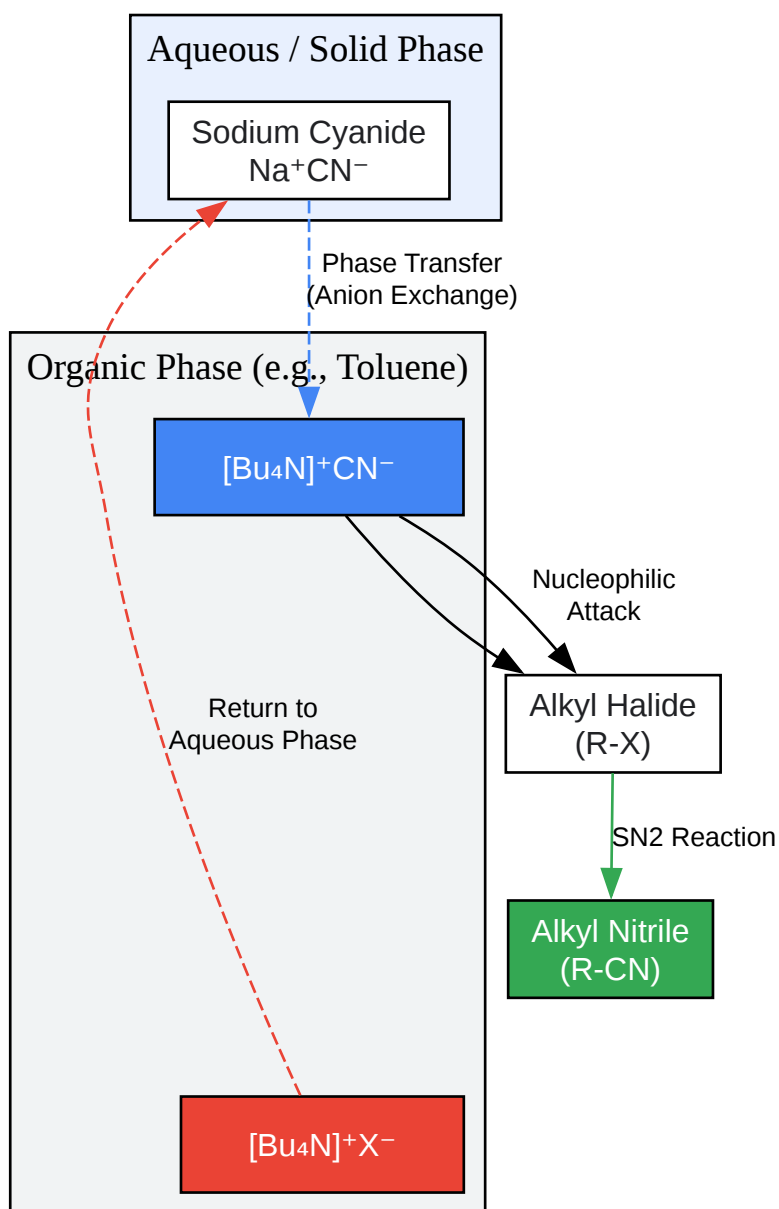
## Visualized Workflows and Mechanisms

The following diagrams, generated using Graphviz, illustrate key processes involving **tetrabutylammonium cyanide**.



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Caption: Synthesis of **Tetrabutylammonium Cyanide** via Ion Exchange.



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Caption: Role as a Phase-Transfer Catalyst in Cyanation Reactions.

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